

Leu-Tyr solubility profile in different solvents

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Compound of Interest

Compound Name: *Leu-Tyr*

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An In-Depth Technical Guide to the Solubility Profile of Leucyl-Tyrosine (**Leu-Tyr**)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility profile of the dipeptide Leucyl-Tyrosine (**Leu-Tyr**). Due to the limited availability of direct experimental solubility data for **Leu-Tyr** in the public domain, this guide synthesizes information on the solubility of its constituent amino acids, L-Leucine and L-Tyrosine, and outlines general principles and experimental protocols for determining dipeptide solubility.

Introduction to Dipeptide Solubility

The solubility of dipeptides is a critical physicochemical property influencing their bioavailability, formulation, and therapeutic efficacy. It is governed by a complex interplay of factors including the properties of the constituent amino acids, the peptide backbone, temperature, pH, and the solvent system. **Leu-Tyr** is a dipeptide composed of the hydrophobic amino acid L-Leucine and the aromatic, polar amino acid L-Tyrosine. This combination of hydrophobic and polar characteristics suggests a nuanced solubility profile.

Predicted Solubility of Leu-Tyr

The overall solubility of a peptide can be estimated by considering the properties of its amino acid residues. L-Leucine is a hydrophobic amino acid, while L-Tyrosine has a bulky, aromatic side chain with a polar hydroxyl group, making it sparingly soluble in water. The presence of the peptide bond introduces polarity.

To predict the solubility of **Leu-Tyr** in aqueous solutions, one can analyze its net charge at a given pH. The pKa of the N-terminal amino group, the C-terminal carboxyl group, and the ionizable side chain of Tyrosine will determine the overall charge. Generally, peptides are most soluble at a pH where they carry a net charge and least soluble near their isoelectric point (pI). For neutral peptides like **Leu-Tyr**, which have an equal number of acidic and basic groups, solubility in water is expected to be limited.

For organic solvents, peptides with a high content of non-polar amino acids tend to be more soluble in solvents like dimethyl sulfoxide (DMSO), dimethylformamide (DMF), and alcohols. Given the hydrophobic nature of Leucine, **Leu-Tyr** is expected to exhibit some solubility in such organic solvents.

Solubility of Constituent Amino Acids

In the absence of specific data for **Leu-Tyr**, the solubility of its constituent amino acids, L-Leucine and L-Tyrosine, can provide valuable insights. The following tables summarize the available solubility data for these amino acids in various solvents.

Table 1: Solubility of L-Leucine

Solvent	Temperature (°C)	Solubility	Reference
Water	25	24.26 g/L	[1]
Ethanol	25	Slightly Soluble	[2]
Aqueous NaCl solutions	25	Solubility decreases with increasing NaCl concentration	[1]

Table 2: Solubility of L-Tyrosine

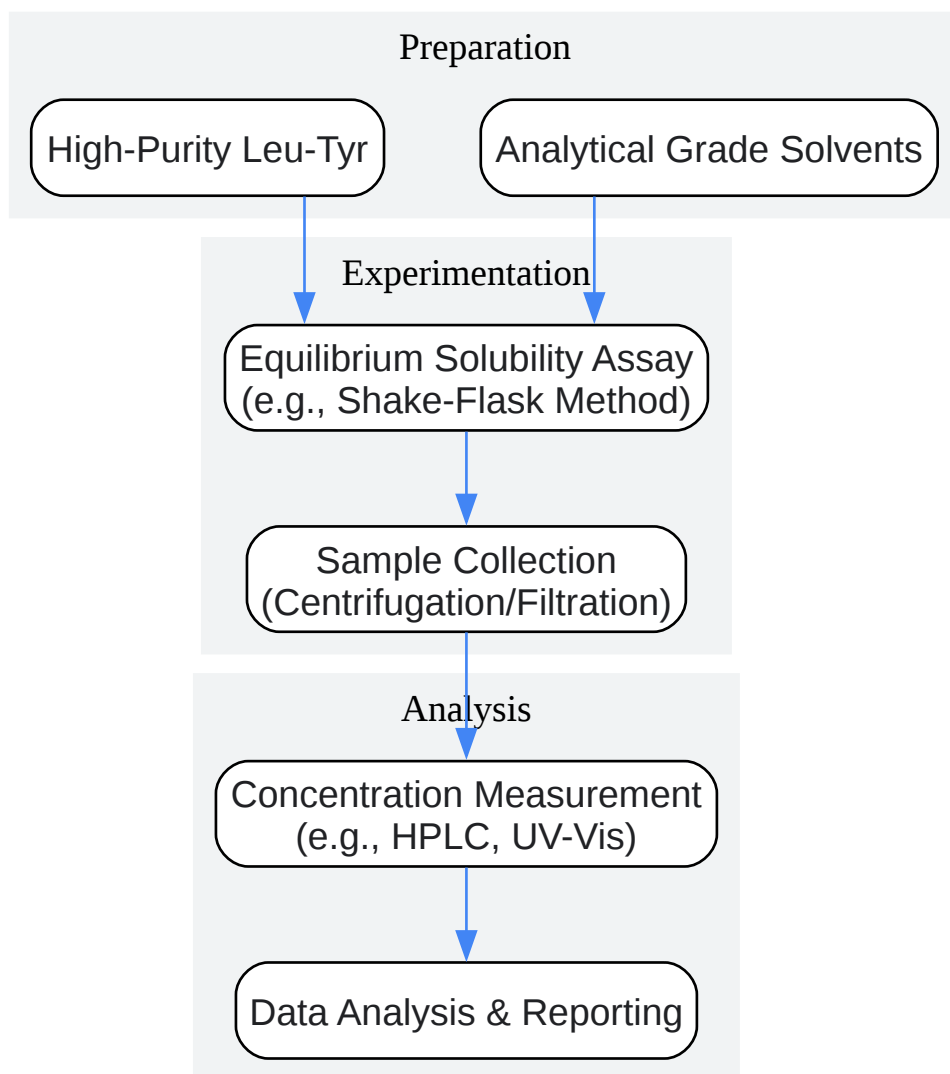
Solvent	Temperature (°C)	Solubility	Reference
Water	25	0.45 g/L	[2]
Ethanol	25	Slightly Soluble	[2]
DMSO	Not Specified	Soluble	
1 M HCl	Not Specified	Soluble (with heating)	[3]
Aqueous solutions (pH dependent)	25	2.0 mg/ml (pH 1.8), 1.4 mg/ml (pH 9.5), 3.8 mg/ml (pH 10)	[3]
Aqueous NaCl solutions	25	Solubility decreases with increasing NaCl concentration	[1]

Experimental Protocols for Solubility Determination

A standardized and rigorous experimental approach is crucial for determining the solubility of dipeptides like **Leu-Tyr**. The following outlines a general workflow and detailed methodologies.

General Experimental Workflow

The determination of dipeptide solubility typically follows a systematic process from sample preparation to data analysis.



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